

An In-depth Guide to L-Norleucine-d9: Properties and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: L-Norleucine-d9

Cat. No.: B12412431

[Get Quote](#)

Introduction

L-Norleucine-d9 is a deuterated form of L-Norleucine, a non-proteinogenic amino acid that is an isomer of leucine. The strategic replacement of nine hydrogen atoms with their heavier isotope, deuterium, makes **L-Norleucine-d9** a valuable tool for researchers, particularly in the fields of analytical chemistry, drug metabolism, and pharmacokinetic (DMPK) studies. This guide details the core molecular properties of **L-Norleucine-d9** and provides a comparison with its non-deuterated counterpart.

Core Molecular Properties

The fundamental difference between **L-Norleucine-d9** and L-Norleucine lies in their isotopic composition, which directly influences their molecular weights. Deuterium (^2H or D) possesses a neutron in its nucleus, unlike the more common protium (^1H) isotope of hydrogen. This results in a higher atomic mass for deuterium, and consequently, a greater molecular weight for the deuterated molecule.

This mass difference is critical for its application as an internal standard in mass spectrometry-based analyses. When mixed with a biological sample, **L-Norleucine-d9** behaves almost identically to the endogenous L-Norleucine during sample preparation and chromatographic separation. However, due to its increased mass, it can be distinguished by the mass spectrometer, allowing for precise and accurate quantification of the non-deuterated analyte.

Quantitative Data Summary

The molecular formula and weight are key identifiers for these compounds. The substitution of nine hydrogen atoms with deuterium atoms results in a significant and measurable increase in mass.

Property	L-Norleucine	L-Norleucine-d9
Molecular Formula	C ₆ H ₁₃ NO ₂ [1] [2] [3]	C ₆ H ₄ D ₉ NO ₂ [4] [5] [6]
Molecular Weight	131.17 g/mol [1] [2] [7]	140.23 g/mol [4] [5] [8] [9]
CAS Number	327-57-1 [1] [2]	1331889-36-1 [4] [5] [9]

Methodology for Determining Molecular Properties

The molecular formula of a compound is determined by its constituent atoms. L-Norleucine consists of 6 carbon atoms, 13 hydrogen atoms, 1 nitrogen atom, and 2 oxygen atoms. In **L-Norleucine-d9**, nine of these hydrogen atoms, specifically those on the terminal butyl group, are replaced with deuterium.

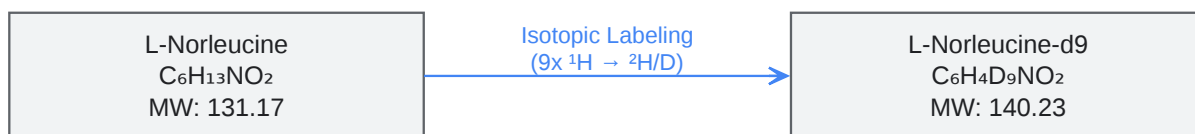
The molecular weight is calculated by summing the atomic weights of all atoms in the molecule.

- L-Norleucine: $(6 \times \text{Atomic Weight of C}) + (13 \times \text{Atomic Weight of H}) + (1 \times \text{Atomic Weight of N}) + (2 \times \text{Atomic Weight of O})$
- **L-Norleucine-d9**: $(6 \times \text{Atomic Weight of C}) + (4 \times \text{Atomic Weight of H}) + (9 \times \text{Atomic Weight of D}) + (1 \times \text{Atomic Weight of N}) + (2 \times \text{Atomic Weight of O})$

The use of the atomic weight of deuterium (approx. 2.014 amu) instead of protium (approx. 1.008 amu) for the nine labeled positions accounts for the higher molecular weight of **L-Norleucine-d9**.

Visualizing the Isotopic Relationship

The following diagram illustrates the structural relationship between L-Norleucine and its deuterated isotopologue, **L-Norleucine-d9**. The diagram highlights the specific location of the deuterium labeling on the aliphatic side chain.



[Click to download full resolution via product page](#)

Caption: Relationship between L-Norleucine and **L-Norleucine-d9**.

Applications in Research

The primary application of **L-Norleucine-d9** is as an internal standard for quantitative analysis by methods such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS)[9]. Its use is crucial in:

- **Metabolomics:** To accurately measure the concentration of L-Norleucine in complex biological matrices like plasma, urine, or tissue extracts.
- **Pharmacokinetic Studies:** When L-Norleucine is investigated as a potential therapeutic agent or biomarker, the deuterated standard allows for precise tracking of its absorption, distribution, metabolism, and excretion (ADME) profile[6].
- **Clinical Diagnostics:** In newborn screening or other clinical tests where amino acid levels are monitored, **L-Norleucine-d9** can serve as a reliable standard for quantifying endogenous L-Norleucine[9].

In summary, **L-Norleucine-d9** is an indispensable tool for researchers and scientists, enabling accurate and reproducible quantification of its non-deuterated counterpart in a variety of scientific and clinical applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. L-Norleucine [webbook.nist.gov]
- 2. Caprine | C₆H₁₃NO₂ | CID 21236 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [guidechem.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. L-Norleucine-d9 by MedChem Express, Cat. No. HY-Y0017S-1MG | Lucerna-Chem AG [shop.lucerna-chem.ch]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. L-Norleucine =98 TLC 327-57-1 [sigmaaldrich.com]
- 8. L-Norleucine-d9 | TRC-N712002-10MG | LGC Standards [lgcstandards.com]
- 9. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [An In-depth Guide to L-Norleucine-d9: Properties and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12412431#l-norleucine-d9-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com